Technical Comparison Guide: 2-Methanesulfonyl-N-methylaniline

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Compound of Interest

Compound Name:	*2-methanesulfonyl-N-methylaniline*
CAS No.:	*10224-69-8*
Cat. No.:	*B3363405*

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Executive Summary & Compound Profile

2-methanesulfonyl-N-methylaniline is an ortho-substituted aniline derivative characterized by the presence of a strong electron-withdrawing sulfonyl group and an electron-donating secondary amine. This "push-pull" electronic structure creates distinct spectroscopic signatures essential for differentiation from its parent compound and regioisomers.

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Property	Specification
Systematic Name	-methyl-2-(methylsulfonyl)aniline
CAS Number	13327-86-1
Molecular Formula	
Molecular Weight	185.24 g/mol
Key Functional Groups	Secondary Amine ( ), Sulfone ( )
Physical State	Crystalline Solid (Expected MP: 90–110 °C based on analogs)

Comparative Spectroscopic Analysis

This section objectively compares the target compound against its two most common "alternatives" encountered during synthesis: the Parent Amine (starting material) and the Para-Isomer (regioisomer impurity).

Nuclear Magnetic Resonance (H NMR) Profiling

The interaction between the ortho-sulfonyl group and the N-methyl group causes specific chemical shift perturbations ($ \Delta \delta $) that serve as diagnostic markers.

Table 1: Comparative

H NMR Shift Data (DMSO-

)

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Proton Environment	Target: 2-Mesyl-N-methylaniline **(Predicted)**	Alternative A: Parent Amine **(2-Mesyl-aniline) [1]**	Alternative B: Para-Isomer **(4-Mesyl-N-methylaniline)**
N-H (Amine)	6.5 – 7.0 ppm (Broad q)	5.8 – 6.2 ppm (Broad s)	6.0 – 6.5 ppm (Broad q)
N-CH (Methyl)	2.85 – 2.95 ppm (d, Hz)	Absent	2.75 – 2.80 ppm (d)
SO -CH (Mesyl)	3.10 – 3.20 ppm (s)	3.05 – 3.10 ppm (s)	3.00 – 3.10 ppm (s)
Ar-H (Ortho to SO)	7.7 – 7.8 ppm (dd)	7.6 – 7.7 ppm (dd)	7.6 – 7.7 ppm (d, symmetric)
Ar-H (Ortho to N)	6.7 – 6.8 ppm (d)	6.8 – 6.9 ppm (d)	6.6 – 6.7 ppm (d, symmetric)

Diagnostic Logic:

- The N-Me Signal: The appearance of a doublet at

  2.9 ppm confirms methylation. If this appears as a singlet, check for tertiary amine (over-methylation) impurities.

- Coupling Pattern: The target exhibits an ABCD aromatic system (four distinct environments). The Para-isomer exhibits an AA'BB' system (symmetric doublets), which is easily distinguishable.

- Deshielding Effect: The ortho-sulfonyl group deshields the adjacent aromatic proton (H-3) significantly more than in non-sulfonated analogs.

Infrared (IR) Spectroscopy Signatures

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Functional Group	Target Wavenumber (cm)	Comparison Note
N-H Stretch	3350 – 3400 (Single band)	Parent Amine: Two bands (3450, 3350) for primary amine ( ). Target: Only one band.
SO Stretch	1280 – 1300 (Asym) / 1130 – 1150 (Sym)	Strong, characteristic of sulfones. Distinguishes from sulfides or sulfoxides.
C-N Stretch	1180 – 1220	Stronger intensity in N-methyl derivative compared to parent.

Experimental Protocols & Synthesis Workflow

To ensure high spectral purity, the synthesis method is critical. Direct methylation of the parent aniline often leads to mixtures (mono- vs. di-methylated). The Nucleophilic Aromatic Substitution (S

Ar) route is recommended for superior selectivity.

Protocol: S Ar Synthesis from Fluorosulfone

Objective: Selective synthesis of **2-methanesulfonyl-N-methylaniline** without over-alkylation.

Reagents:

- Substrate: 1-fluoro-2-(methylsulfonyl)benzene (CAS: 23017-45-0)
- Nucleophile: Methylamine (2.0 M in THF or aqueous 40%)
- Solvent: Ethanol or THF
- Base: K

  CO

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(optional, to scavenge HF)

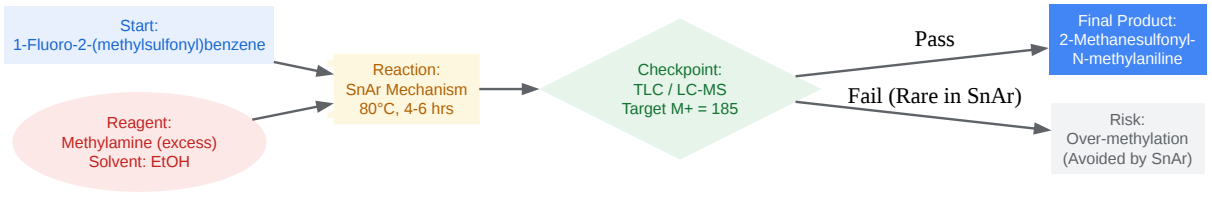
Step-by-Step Methodology:

- Setup: Charge a pressure tube or round-bottom flask with 1-fluoro-2-(methylsulfonyl)benzene (1.0 eq).
- Addition: Add Ethanol (5 mL/mmol). Cool to 0 °C.
- Reaction: Add Methylamine (3.0 – 5.0 eq) dropwise. Note: Excess amine acts as the base.
- Heating: Seal and heat to 60–80 °C for 4–6 hours. Monitor by TLC (Mobile phase: 30% EtOAc/Hexanes).
- Workup: Concentrate solvent in vacuo. Dilute residue with water.[1] Extract with Ethyl Acetate (3x).
- Purification: Wash organic layer with brine, dry over Na

  SO

  . Recrystallize from Ethanol/Hexane if necessary.

Synthesis & Verification Workflow Diagram



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Caption: Figure 1. S

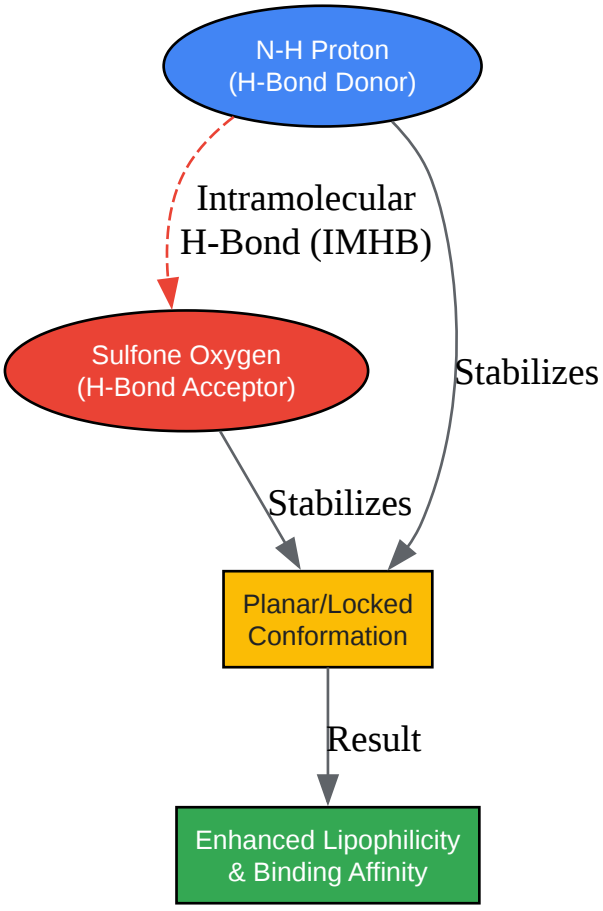
Ar synthesis pathway ensuring mono-methylation selectivity over direct alkylation methods.

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Structural Logic & Signaling Pathways

In drug development, this compound often serves as a bioisostere for sulfonamides or as a core scaffold for kinase inhibitors. The ortho-positioning creates a specific intramolecular hydrogen bond (IMHB) that locks the conformation, influencing binding affinity.

Intramolecular Interaction Diagram



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Caption: Figure 2.[1] Structural logic showing the intramolecular hydrogen bond (IMHB) between the N-H and Sulfone oxygen, stabilizing the bioactive conformation.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 76961, 2-(Methylsulfonyl)aniline. Retrieved from [Link]

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- Organic Syntheses (2010).Reaction of Sulfoxides with DAST: Fluoromethyl Phenyl Sulfone. (Contextual reference for sulfone synthesis). Retrieved from [Link]

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